

An In-depth Technical Guide to the Spectroscopic Data of 4-Pyridineacetamide

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Compound of Interest

Compound Name: 4-Pyridineacetamide

CAS No.: 39640-62-5

Cat. No.: B1267898

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4-Pyridineacetamide** (CAS No. 39640-62-5), a molecule of interest in pharmaceutical research and development.^{[1][2][3][4][5]} Through a detailed examination of its Nuclear Magnetic Resonance (¹H NMR, ¹³C NMR), Infrared (IR), and Mass Spectrometry (MS) data, this document aims to serve as an essential resource for scientists engaged in the synthesis, characterization, and quality control of this compound. The guide offers not only the spectral data but also the underlying principles of the spectroscopic techniques, detailed experimental protocols, and in-depth interpretation of the spectral features, thereby providing a holistic understanding of the molecule's structural attributes.

Introduction to 4-Pyridineacetamide

4-Pyridineacetamide, with the molecular formula $C_7H_8N_2O$ and a molecular weight of 136.15 g/mol, is a derivative of pyridine, a fundamental heterocyclic scaffold in medicinal chemistry.[1] The presence of the pyridine ring, an amide functional group, and a methylene bridge gives rise to a unique electronic and structural environment, making spectroscopic analysis a powerful tool for its unambiguous identification and characterization. Understanding the spectroscopic signature of **4-Pyridineacetamide** is paramount for confirming its identity, assessing its purity, and studying its interactions in various chemical and biological systems.

This guide is structured to provide a detailed exploration of the key spectroscopic techniques used to characterize **4-Pyridineacetamide**. Each section is dedicated to a specific method, offering theoretical insights, practical experimental details, and a thorough interpretation of the resulting spectra.

Molecular Structure:

Caption: Molecular structure of **4-Pyridineacetamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. For **4-Pyridineacetamide**, both 1H and ^{13}C NMR provide critical information about the electronic environment of each atom, confirming the connectivity and substitution pattern.

1H NMR Spectroscopy

Theoretical Framework: 1H NMR spectroscopy provides information about the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The chemical shift (δ) is influenced by the electron density around the proton, with electron-withdrawing groups causing a downfield shift (higher ppm) and electron-donating groups causing an upfield shift (lower ppm).

Experimental Protocol:

- Instrument: 400 MHz NMR Spectrometer
- Solvent: Deuterated Chloroform ($CDCl_3$) or Dimethyl Sulfoxide ($DMSO-d_6$)

- Standard: Tetramethylsilane (TMS) at 0.00 ppm
- Concentration: ~10 mg/mL
- Temperature: 298 K
- Procedure:
 - Dissolve approximately 10 mg of **4-Pyridineacetamide** in 0.7 mL of the chosen deuterated solvent.
 - Transfer the solution to a 5 mm NMR tube.
 - Acquire the ^1H NMR spectrum using standard acquisition parameters.
 - Process the data by applying Fourier transformation, phase correction, and baseline correction.
 - Integrate the signals and determine the chemical shifts and coupling constants.

Data Interpretation and Discussion:

The ^1H NMR spectrum of **4-Pyridineacetamide** is expected to show distinct signals for the aromatic protons of the pyridine ring, the methylene protons, and the amide protons.

- **Pyridine Protons:** The pyridine ring has two sets of chemically non-equivalent protons. The protons at positions 2 and 6 (α to the nitrogen) are expected to be the most deshielded due to the electron-withdrawing effect of the nitrogen atom, appearing as a doublet in the downfield region. The protons at positions 3 and 5 (β to the nitrogen) will appear as another doublet at a slightly upfield position.
- **Methylene Protons:** The two protons of the methylene group ($-\text{CH}_2-$) adjacent to the pyridine ring and the carbonyl group are chemically equivalent and are expected to appear as a singlet. Its chemical shift will be influenced by both the aromatic ring and the carbonyl group.
- **Amide Protons:** The two protons of the primary amide group ($-\text{NH}_2$) are often broad and may appear as two separate signals or a single broad singlet, depending on the solvent and the rate of exchange. Their chemical shifts can vary significantly.

¹H NMR Data Summary (Predicted):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.5	Doublet (d)	2H	H-2, H-6 (Pyridine)
~7.2	Doublet (d)	2H	H-3, H-5 (Pyridine)
~3.6	Singlet (s)	2H	-CH ₂ -
~5.5-7.5	Broad (br)	2H	-NH ₂

¹³C NMR Spectroscopy

Theoretical Framework: ¹³C NMR spectroscopy provides information about the carbon skeleton of a molecule. The chemical shift of each carbon atom is dependent on its hybridization and electronic environment. Carbons attached to electronegative atoms or in electron-deficient aromatic systems appear at a downfield position.

Experimental Protocol:

- Instrument: 100 MHz NMR Spectrometer
- Solvent: Deuterated Chloroform (CDCl₃) or Dimethyl Sulfoxide (DMSO-d₆)
- Standard: Tetramethylsilane (TMS) at 0.00 ppm
- Concentration: ~20-50 mg/mL
- Procedure:
 - Prepare a more concentrated solution of **4-Pyridineacetamide** in the deuterated solvent.
 - Acquire the proton-decoupled ¹³C NMR spectrum.
 - Process the data similarly to the ¹H NMR spectrum.

Data Interpretation and Discussion:

The ^{13}C NMR spectrum of **4-Pyridineacetamide** is expected to show five distinct signals corresponding to the seven carbon atoms in the molecule, due to the symmetry of the pyridine ring.

- **Carbonyl Carbon:** The carbon of the carbonyl group ($\text{C}=\text{O}$) is the most deshielded and will appear at the lowest field (~170-180 ppm).
- **Pyridine Carbons:** The pyridine ring will show three signals. C-4 (the carbon attached to the acetamide group) and C-2/C-6 (α to the nitrogen) will be in the aromatic region, with C-2/C-6 being more downfield due to the proximity of the nitrogen. C-3/C-5 (β to the nitrogen) will also be in the aromatic region but at a higher field compared to the alpha carbons.
- **Methylene Carbon:** The methylene carbon ($-\text{CH}_2-$) will appear in the aliphatic region, with its chemical shift influenced by the adjacent aromatic ring and carbonyl group.

^{13}C NMR Data Summary (Predicted):

Chemical Shift (δ , ppm)	Assignment
~172	$\text{C}=\text{O}$ (Amide)
~150	C-2, C-6 (Pyridine)
~145	C-4 (Pyridine)
~124	C-3, C-5 (Pyridine)
~42	$-\text{CH}_2-$

Infrared (IR) Spectroscopy

Theoretical Framework: IR spectroscopy measures the vibrations of bonds within a molecule. Different functional groups absorb infrared radiation at characteristic frequencies, making IR spectroscopy an excellent tool for functional group identification.

Experimental Protocol:

- **Instrument:** Fourier-Transform Infrared (FT-IR) Spectrometer

- Sample Preparation: KBr pellet or Attenuated Total Reflectance (ATR)
- Procedure (KBr Pellet):
 - Mix a small amount of **4-Pyridineacetamide** with dry KBr powder.
 - Grind the mixture to a fine powder.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
 - Acquire the IR spectrum.

Data Interpretation and Discussion:

The IR spectrum of **4-Pyridineacetamide** will exhibit characteristic absorption bands for the N-H, C-H, C=O, and C=N bonds, as well as aromatic C-C stretching vibrations.

- N-H Stretching: The primary amide will show two distinct stretching vibrations in the region of 3100-3500 cm^{-1} , corresponding to the symmetric and asymmetric stretching of the N-H bonds.
- C-H Stretching: Aromatic C-H stretching vibrations are expected just above 3000 cm^{-1} , while the aliphatic C-H stretching of the methylene group will appear just below 3000 cm^{-1} .
- C=O Stretching: A strong, sharp absorption band for the amide carbonyl (Amide I band) is expected around 1650-1680 cm^{-1} .
- N-H Bending: The N-H bending vibration of the primary amide (Amide II band) typically appears around 1620-1650 cm^{-1} .
- Aromatic C=C and C=N Stretching: The pyridine ring will show characteristic stretching vibrations in the 1400-1600 cm^{-1} region.

IR Data Summary (Predicted):

Wavenumber (cm ⁻¹)	Intensity	Assignment
3350-3150	Medium	N-H Stretching (Amide)
3100-3000	Medium	Aromatic C-H Stretching
2950-2850	Weak	Aliphatic C-H Stretching
~1670	Strong	C=O Stretching (Amide I)
~1640	Medium	N-H Bending (Amide II)
1600-1450	Medium	Aromatic C=C and C=N Stretching

Mass Spectrometry (MS)

Theoretical Framework: Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. In electron ionization (EI) mass spectrometry, the molecule is ionized, and the resulting molecular ion can undergo fragmentation to produce smaller, charged fragments. The mass-to-charge ratio (m/z) of these ions is detected, providing a unique fragmentation pattern.

Experimental Protocol:

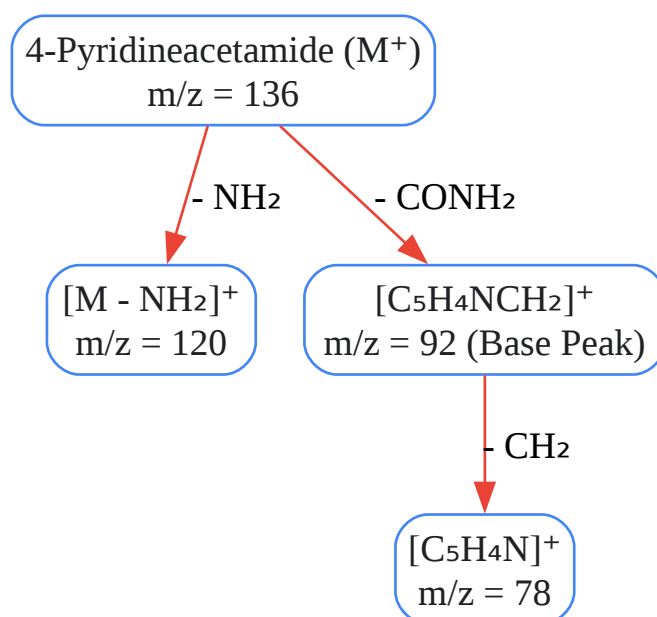
- Instrument: Electron Ionization Mass Spectrometer (EI-MS)
- Ionization Energy: 70 eV
- Procedure:
 - Introduce a small amount of the sample into the ion source.
 - Acquire the mass spectrum.

Data Interpretation and Discussion:

The mass spectrum of **4-Pyridineacetamide** is expected to show a molecular ion peak (M^+) corresponding to its molecular weight (136 g/mol). The fragmentation pattern will be dictated by the stability of the resulting fragments.

- Molecular Ion Peak: A peak at $m/z = 136$ should be observed, confirming the molecular weight of the compound.
- Major Fragmentation Pathways:
 - Loss of the amide group ($-NH_2$) to give a fragment at $m/z = 120$.
 - Cleavage of the C-C bond between the methylene group and the carbonyl group, leading to the formation of a pyridylmethyl cation at $m/z = 92$, which is expected to be a prominent peak due to the stability of the benzylic-like cation.
 - McLafferty rearrangement is also a possibility, though likely less favored.

Mass Spectrometry Fragmentation Workflow:



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Sources

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